

A Technical Guide to the Physical Properties of Tetrahydrofuran-D8

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrahydrofuran-D8

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This in-depth technical guide provides a comprehensive overview of the key physical properties of **Tetrahydrofuran-D8** (THF-D8), a deuterated solvent essential for a range of scientific applications, most notably in Nuclear Magnetic Resonance (NMR) spectroscopy. This document presents quantitative data in a structured format, details the experimental methodologies for property determination, and visualizes a typical workflow where THF-D8 is employed.

Core Physical and Chemical Properties

Tetrahydrofuran-D8, also known as octadeuterotetrahydrofuran, is an isotopologue of tetrahydrofuran where the eight hydrogen atoms are replaced with deuterium. This isotopic substitution makes it an ideal solvent for ^1H NMR spectroscopy, as it minimizes solvent interference in the resulting spectra.^[1] Its physical properties are similar to its non-deuterated counterpart, with slight variations due to the increased mass of deuterium.^[2]

Summary of Physical Properties

The following table summarizes the key physical properties of **Tetrahydrofuran-D8**, compiled from various chemical suppliers and databases. These values are essential for its proper handling, storage, and application in experimental setups.

Property	Value	Units
Chemical Formula	C ₄ D ₈ O	-
Molecular Weight	80.16	g/mol
Appearance	Colorless liquid with an ether-like odor	-
Density	0.985 - 1.005	g/mL at 25 °C
Boiling Point	65 - 66	°C
Melting Point	-106	°C
Refractive Index	1.403 (at 20 °C)	-
Water Solubility	Soluble	-
Flash Point	-17 to -21	°C

Note: The exact values may vary slightly between different suppliers and batches.

Experimental Protocols for Property Determination

The physical properties listed above are determined through standardized experimental methodologies. Below are detailed descriptions of the general protocols used for these measurements.

Determination of Boiling Point

The boiling point of an organic liquid like THF-D8 is typically determined using methods such as simple distillation or the capillary tube method.[\[3\]](#)[\[4\]](#)

Capillary Tube Method:

- **Sample Preparation:** A small amount of the liquid is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the liquid.[\[4\]](#)
- **Apparatus Setup:** The fusion tube is attached to a thermometer, and both are placed in a heating bath (e.g., a Thiele tube or an aluminum block) to ensure uniform heating.[\[5\]](#)

- **Heating and Observation:** The apparatus is heated slowly. As the temperature rises, the air trapped in the capillary tube expands and escapes as bubbles.
- **Boiling Point Identification:** The temperature is noted when a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. This temperature corresponds to the boiling point of the liquid.^[5]
- **Confirmation:** The heat source is removed, and the liquid is allowed to cool. The temperature at which the liquid is drawn back into the capillary tube is also recorded as the boiling point. The average of the two recorded temperatures is taken as the final boiling point.

Determination of Melting Point

For substances that are solid at room temperature, the melting point is a crucial indicator of purity. For a low-melting-point substance like THF-D8, this would be determined using a cryostat. The general principle for organic solids is the capillary method, as outlined in ASTM E324.^{[6][7]}

Capillary Method (General Principle):

- **Sample Preparation:** A small, finely powdered sample of the solidified compound is packed into a thin-walled capillary tube, sealed at one end.^[8]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which contains a heating block or an oil bath and a calibrated thermometer or an electronic temperature sensor.^[9]
- **Heating and Observation:** The sample is heated at a slow, controlled rate.
- **Melting Range Determination:** The temperature at which the first drop of liquid appears is recorded as the initial melting point, and the temperature at which the entire sample becomes a clear liquid is the final melting point. A narrow melting range typically indicates a high degree of purity.

Determination of Density

The density of a liquid can be measured using several methods, including the use of a pycnometer, hydrometer, or by direct mass and volume measurements.^{[10][11]}

Mass and Volume Measurement Method:

- **Mass of Empty Container:** The mass of a clean, dry graduated cylinder or pycnometer is accurately measured using an analytical balance.[\[12\]](#)
- **Volume of Liquid:** A known volume of the liquid is carefully added to the graduated cylinder. For higher accuracy, a pycnometer of a known volume is filled with the liquid.[\[13\]](#)
- **Mass of Container with Liquid:** The mass of the container with the liquid is then measured.[\[12\]](#)
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty container. The density is then calculated by dividing the mass of the liquid by its volume.[\[14\]](#)

Determination of Refractive Index

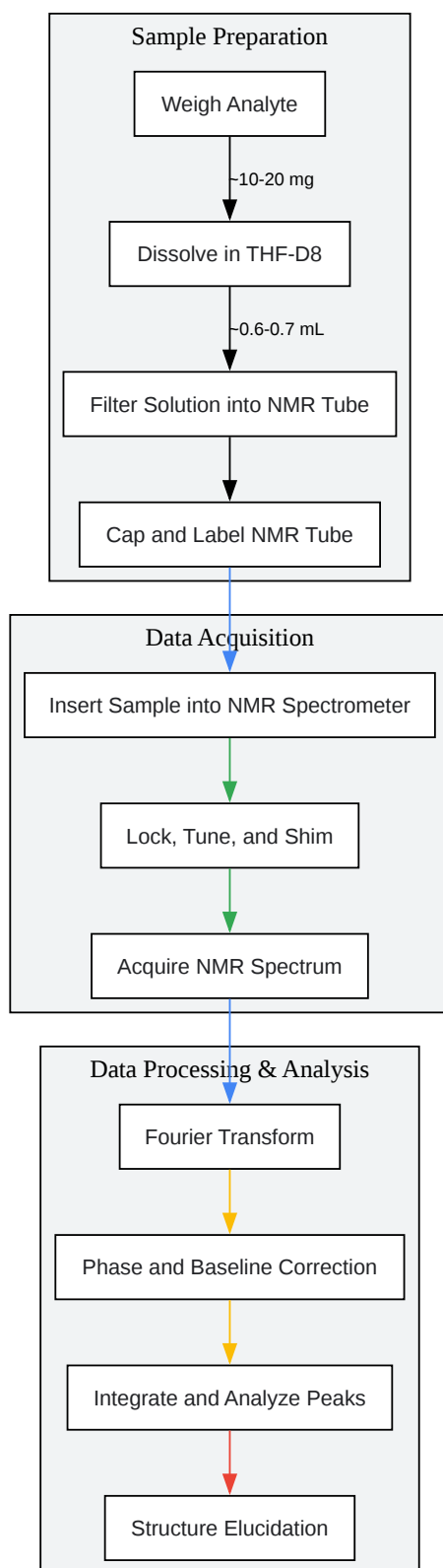
The refractive index of a liquid is a dimensionless number that describes how fast light travels through the material. It is commonly measured using a refractometer, such as an Abbe refractometer.[\[15\]](#)

Using an Abbe Refractometer:

- **Calibration:** The refractometer is first calibrated using a standard liquid with a known refractive index, often distilled water.
- **Sample Application:** A few drops of the liquid sample (THF-D8) are placed on the prism surface of the refractometer.[\[16\]](#)
- **Measurement:** The prism is closed, and the light source is switched on. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- **Reading:** The refractive index is then read directly from the instrument's scale. The temperature is also recorded, as the refractive index is temperature-dependent.

Visualization of Experimental Workflow

Tetrahydrofuran-D8 is most frequently used as a solvent in NMR spectroscopy to elucidate the structure of molecules. The following diagram illustrates a generalized workflow for conducting an NMR experiment with a deuterated solvent.



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Caption: General workflow for an NMR experiment using a deuterated solvent like THF-D8.

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